Halogenated Chroman-4-amine Scaffolds for Drug Discovery

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Compound of Interest

Compound Name:	*(S)-7-Chloro-6-fluorochroman-4-amine*
Cat. No.:	*B13055982*

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Content Type: Technical Guide / Whitepaper Audience: Medicinal Chemists, Process Scientists, and Drug Discovery Leads

Executive Summary: The "Privileged" Nature of the Scaffold

The chroman-4-amine (3,4-dihydro-2H-1-benzopyran-4-amine) core represents a "privileged scaffold" in medicinal chemistry—a molecular framework capable of providing high-affinity ligands for diverse biological targets. When functionalized with halogen atoms (F, Cl, Br, I), particularly at the C6 and C8 positions, this scaffold gains critical physicochemical properties that drive drug-likeness:

- Metabolic Stability: Halogenation, especially fluorine at the C6 position, blocks the primary site of CYP450-mediated aromatic hydroxylation (para-position to the ether oxygen).
- Conformational Locking: The bicyclic system restricts the rotation of the phenyl ring, reducing the entropic penalty upon binding compared to open-chain analogs like phenethylamines.

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- Electronic Tuning: Halogens modulate the pKa of the C4-amine and the electron density of the aromatic ring, influencing

  stacking interactions with target proteins (e.g., Phenylalanine/Tryptophan residues in GPCR binding pockets).

This guide details the synthetic architecture, structure-activity relationships (SAR), and validated protocols for deploying halogenated chroman-4-amines in drug discovery campaigns.

Structural & Electronic Properties[1][2]

The Halogen Effect

In the context of the chroman-4-amine, the halogen substituent is rarely inert. It serves as a specific anchor point for molecular recognition.[1]

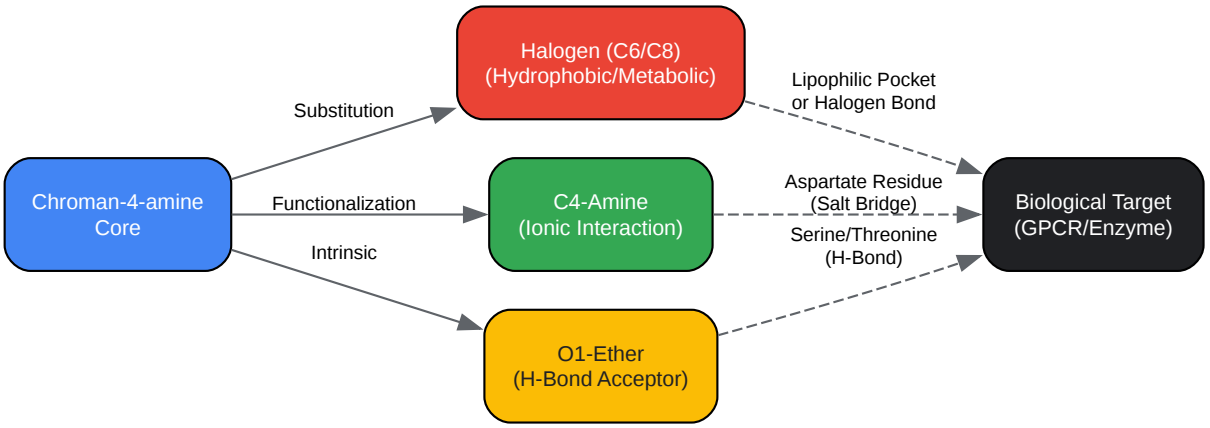
Halogen	Electronic Effect	Steric Size (Van der Waals Radius)	Primary Utility in Chroman Scaffold
Fluorine (F)	High Electronegativity, C-F dipole	1.47 Å (Isostere of H/OH)	Metabolic blockade (C6); Modulating basicity of amine; Dipole interactions.
Chlorine (Cl)	Lipophilic, Electron Withdrawing	1.75 Å (Isostere of Methyl)	Filling hydrophobic pockets; -hole interactions.
Bromine (Br)	Polarizable	1.85 Å	Halogen bonding (XB) with backbone carbonyls; Late-stage diversification (cross-coupling).

Pharmacophore Mapping

The scaffold mimics the pharmacophoric distances found in neurotransmitters (serotonin, dopamine). The distance between the aromatic center and the basic nitrogen is constrained to

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~5.0 Å, ideal for aminergic GPCRs.



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Caption: Pharmacophore mapping of the halogenated chroman-4-amine scaffold showing key interaction points with biological targets.

Synthetic Methodologies

The synthesis of chiral, halogenated chroman-4-amines typically proceeds through a Chroman-4-one intermediate. The choice of route depends on the availability of the halogenated phenol precursor and the requirement for enantiopurity.

Route A: The Cyclization-Reductive Amination Sequence (Standard)

This is the most robust route for generating libraries.

- Precursor Synthesis: Michael addition of a halogenated phenol to acrylonitrile (or acrylic acid), followed by intramolecular Friedel-Crafts acylation (using PPA or TfOH) to close the ring.

- Functionalization: Reductive amination of the ketone.[1]

Route B: Enantioselective Strategies

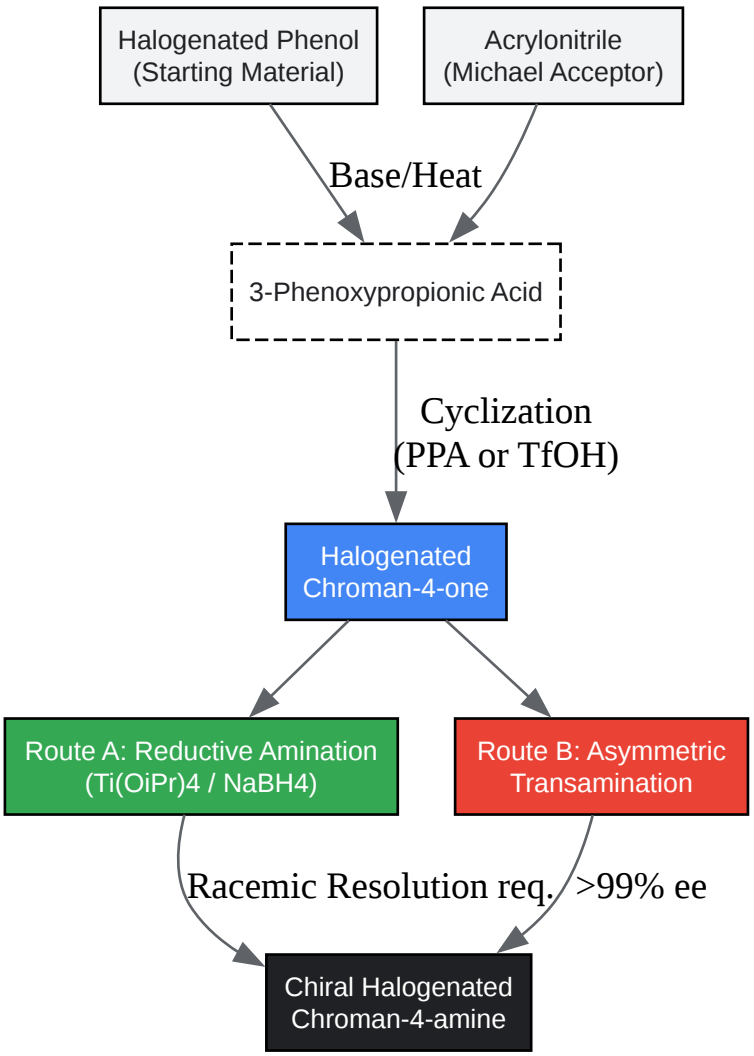
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For clinical candidates, controlling the C4 stereocenter is critical.[1]

- Biocatalysis: Using

  -transaminases to directly convert the ketone to the chiral amine.

- Chiral Transfer Hydrogenation: Using Ru- or Ir-catalysts (e.g., Noyori transfer hydrogenation) to reduce the imine formed in situ.



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Caption: Synthetic workflow comparing chemical reductive amination vs. biocatalytic routes for chroman-4-amine production.

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Detailed Experimental Protocol

Target: Synthesis of 6-Fluoro-chroman-4-amine (Racemic) Rationale: This protocol uses Titanium(IV) isopropoxide to facilitate imine formation, preventing the common side reaction of alcohol formation (direct reduction of ketone) or over-alkylation.

Phase 1: Imine Formation[1][2]

- Setup: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Reagents: Add 6-fluoro-chroman-4-one (1.0 equiv, 5 mmol) and Ammonia (7M in MeOH, 5.0 equiv) or the desired primary amine (1.2 equiv).
- Lewis Acid: Add Titanium(IV) isopropoxide (1.5 equiv) dropwise. Note: The solution will likely turn slightly viscous/yellow.[1]
- Reaction: Stir at ambient temperature for 6–12 hours. Monitor by TLC (disappearance of ketone).

Phase 2: Reduction[2]

- Cooling: Cool the reaction mixture to 0°C using an ice bath.
- Hydride Addition: Carefully add Sodium borohydride ($NaBH_4$) (1.5 equiv) portion-wise.[1] Caution: Gas evolution (H_2).
- Workup: Stir for 2 hours at room temperature. Quench by adding 10 mL of 1M NaOH (to precipitate Titanium salts as white TiO_2 solid).
- Filtration: Dilute with EtOAc and filter through a pad of Celite to remove Titanium salts.[1]
- Purification: Extract the filtrate with EtOAc (3x). Wash organics with brine, dry over Na_2SO_4, and concentrate. Purify via flash column chromatography (DCM/MeOH/NH_3).

Validation Check:

- 1H NMR ($CDCl_3$): Look for the diagnostic C4-H signal (triplet or dd) around

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3.9–4.1 ppm.[1]

- Yield: Typical yields range from 75–85%.[1]

Medicinal Chemistry Applications & Case Studies

Neurodegenerative Targets (MAO-B & AChE)

Halogenated chroman-4-amines have shown potency as reversible inhibitors of Monoamine Oxidase B (MAO-B).

- Mechanism: The amine group coordinates with the FAD cofactor or nearby residues, while the halogenated aromatic ring occupies the hydrophobic entrance cavity of the enzyme.
- SAR Insight: 6-Chloro and 6-Bromo derivatives often show higher selectivity for MAO-B over MAO-A compared to the non-halogenated parent, likely due to specific steric constraints in the MAO-B substrate channel [1].

SIRT2 Inhibitors

Sirtuin 2 (SIRT2) inhibitors often utilize the chroman-4-one/amine scaffold.

- SAR Insight: Bulky, electron-withdrawing groups at the 6- and 8-positions (e.g., 6,8-dichloro) enhance potency. The chroman scaffold acts as a stable linker, positioning the halogen to interact with the hydrophobic "selectivity pocket" of the SIRT2 deacetylase domain [2].

Anti-Parasitic Agents (PTR1)

Pteridine Reductase 1 (PTR1) is a target for trypanosomiasis.[1][2]

- Discovery: Chroman-4-amine derivatives have been identified as competitive inhibitors. The 6-fluoro substitution improves membrane permeability, allowing the drug to penetrate the parasite's kinetoplast [3].

Future Outlook: PROTACs and Fsp3

The chroman-4-amine scaffold is increasingly relevant in modern drug design trends:

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- Fsp3 Score: Unlike flat heteroaromatics (quinolines, indoles), the chroman ring contains two sp3 carbons (C2, C3), improving solubility and "escape from flatland."
- PROTAC Linkers: The secondary amine (if N-alkylated) serves as an excellent attachment point for linkers in Proteolysis Targeting Chimeras (PROTACs), allowing the halogenated headgroup to bind the target protein while the linker connects to an E3 ligase ligand.

References

- Synthesis and Evaluation of the Biological Properties of Chiral Chroman Amine Analogues.ResearchGate. (Accessed 2024).[1][3]
- Synthesis and Evaluation of Substituted Chroman-4-one and Chromone Derivatives as Sirtuin 2-Selective Inhibitors.Journal of Medicinal Chemistry. (2012).
- Chroman-4-One Derivatives Targeting Pteridine Reductase 1 and Showing Anti-Parasitic Activity.Molecules (PMC). (2018).
- 6-Fluorochroman-4-one: High-Purity Research Chemical.BenchChem.
- Enantioselective Organocatalyzed Synthesis of 2-Amino-3-cyano-4H-chromene Derivatives.Symmetry. (2015).

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Chroman-4-One Derivatives Targeting Pteridine Reductase 1 and Showing Anti-Parasitic Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]

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